

Application of Chromic Sulfate Pentadecahydrate in Leather Tanning Research

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Compound of Interest

Compound Name: *Chromic sulfate pentadecahydrate*

Cat. No.: *B157294*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Chromic sulfate, and specifically its hydrated form, **chromic sulfate pentadecahydrate** ($\text{Cr}_2(\text{SO}_4)_3 \cdot 15\text{H}_2\text{O}$), is a cornerstone of the global leather industry.[1][2][3] Accounting for approximately 85-90% of all leather production, chrome tanning is favored for its efficiency, cost-effectiveness, and the superior quality of the resulting leather.[1][3] This process transforms putrescible animal hides and skins into a durable, non-putrescible material with enhanced hydrothermal stability, softness, and strength.[3] For researchers, understanding the application of chromic sulfate is crucial for process optimization, environmental impact mitigation, and the development of novel tanning and biomaterial stabilization techniques.

The fundamental mechanism of chrome tanning involves the cross-linking of collagen fibers within the hide by chromium (III) complexes.[4] This cross-linking imparts the characteristic properties of chrome-tanned leather, often referred to as "wet blue" due to its distinctive color after the initial tanning stage.[1] A contemporary theory, the "Link Lock" mechanism, posits that the process involves chromium (III) molecular ions linking to the collagen structure, with sulfate ions acting as a "locking" agent to create a stable matrix, conferring high hydrothermal stability.

This document provides detailed application notes and experimental protocols for the use of **chromic sulfate pentadecahydrate** in leather tanning research, complete with quantitative data, methodologies, and visual diagrams to aid in experimental design and execution.

Data Presentation

Table 1: Influence of Process Parameters on Chrome Tanning Efficiency

Parameter	Range/Value	Effect on Chrome Uptake (%)	Effect on Shrinkage Temperature (°C)	Reference
pH (Basification)	3.5 - 4.2	Increased uptake with increasing pH	Increased stability with increasing pH	[5]
Chromium Offer (%)	4 - 8	Higher offer can lead to higher uptake, but diminishing returns	Generally stable above a certain threshold	[3]
Temperature (°C)	35 - 40	Increased reaction rate and uptake	Higher stability	[6]
Masking Agents	Varies	Can improve chrome penetration and uptake	Can influence the final properties	
Ultrasound Application	N/A	Can increase chrome uptake by up to 28.5%	Improved stability	[3]

Table 2: Physical Properties of Chrome-Tanned Leather vs. Other Tanning Methods

Property	Chrome-Tanned	Vegetable-Tanned	Glutaraldehyde-Tanned	Reference
Shrinkage Temperature (°C)	>100	~80	~87	[3]
Tensile Strength (kg/cm ²)	~211	Varies	~211	
Elongation at Break (%)	~38	Varies	~38	
Tear Strength (kg/cm)	~89	Varies	~63	
Tannin Content (%)	~4	~20	N/A	[3]

Experimental Protocols

Protocol 1: Standard Laboratory Chrome Tanning of Bovine Hide

This protocol outlines a standard single-bath chrome tanning process suitable for laboratory-scale research.

Materials:

- Bovine hide, delimed and bated
- **Chromic sulfate pentadecahydrate**
- Sodium formate
- Sodium bicarbonate (or other basifying agent)
- Formic acid
- Water

- Tanning drum or suitable agitated vessel
- pH meter

Procedure:

- Pickling:
 - Place the delimed and bated hide into the tanning drum with 50-100% water (based on pelt weight).
 - Add 6-8% sodium chloride and run the drum for 10 minutes.
 - Add 0.5-1.0% formic acid (diluted 1:10 with water) in two intervals of 10 minutes.
 - Run the drum for 60-90 minutes. The final pH of the cross-section should be 2.8-3.2.
- Tanning:
 - Drain the pickling liquor.
 - Add 50% water and 6-8% **chromic sulfate pentadecahydrate** (based on pelt weight).
 - Run the drum for 90-120 minutes. Check for complete penetration of the chrome, indicated by a uniform blue color throughout the cross-section of the hide.
- Basification:
 - Once penetration is complete, begin basification to raise the pH and fix the chromium to the collagen.
 - Add 1% sodium formate and run for 30 minutes.
 - Slowly add 0.5-1.0% sodium bicarbonate (dissolved in water) in three to four intervals over 3-4 hours.
 - Monitor the pH of the liquor, aiming for a final pH of 3.8-4.0.
 - After the final addition of basifying agent, run the drum for an additional 60-120 minutes.

- Washing and Post-Tanning:
 - Drain the tanning liquor.
 - Wash the "wet blue" leather thoroughly with water.
 - The leather is now ready for subsequent post-tanning processes such as retanning, dyeing, and fatliquoring.

Protocol 2: Evaluation of Chrome Uptake

This protocol determines the percentage of chromium from the tanning liquor that is absorbed by the hide.

Materials:

- Spent chrome tanning liquor
- Digestion apparatus (e.g., Kjeldahl flask)
- Sulfuric acid
- Perchloric acid
- Potassium permanganate
- Sodium azide
- Potassium iodide
- Sodium thiosulfate solution (standardized)
- Starch indicator solution

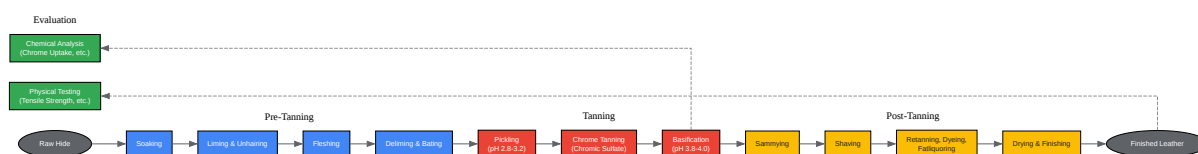
Procedure:

- Sample Preparation:
 - Collect a known volume of the spent tanning liquor after the tanning process is complete.

- Filter the liquor to remove any suspended solids.
- Digestion:
 - Pipette a precise volume of the filtered liquor into a Kjeldahl flask.
 - Add concentrated sulfuric acid and a few boiling chips.
 - Heat the flask until dense white fumes appear.
 - Cool the flask and cautiously add perchloric acid.
 - Heat again until the solution becomes clear and then for a further 10 minutes.
- Titration:
 - Cool the digested sample and dilute with distilled water.
 - Add potassium permanganate solution dropwise until a faint pink color persists.
 - Add sodium azide to remove excess permanganate.
 - Add potassium iodide solution. The solution will turn a brownish-yellow due to the liberation of iodine.
 - Titrate with a standardized sodium thiosulfate solution until the color fades to a pale yellow.
 - Add a few drops of starch indicator solution, which will turn the solution blue.
 - Continue the titration with sodium thiosulfate until the blue color disappears.
- Calculation:
 - Calculate the amount of chromium in the spent liquor based on the volume of sodium thiosulfate used.
 - Determine the initial amount of chromium offered in the tanning bath.

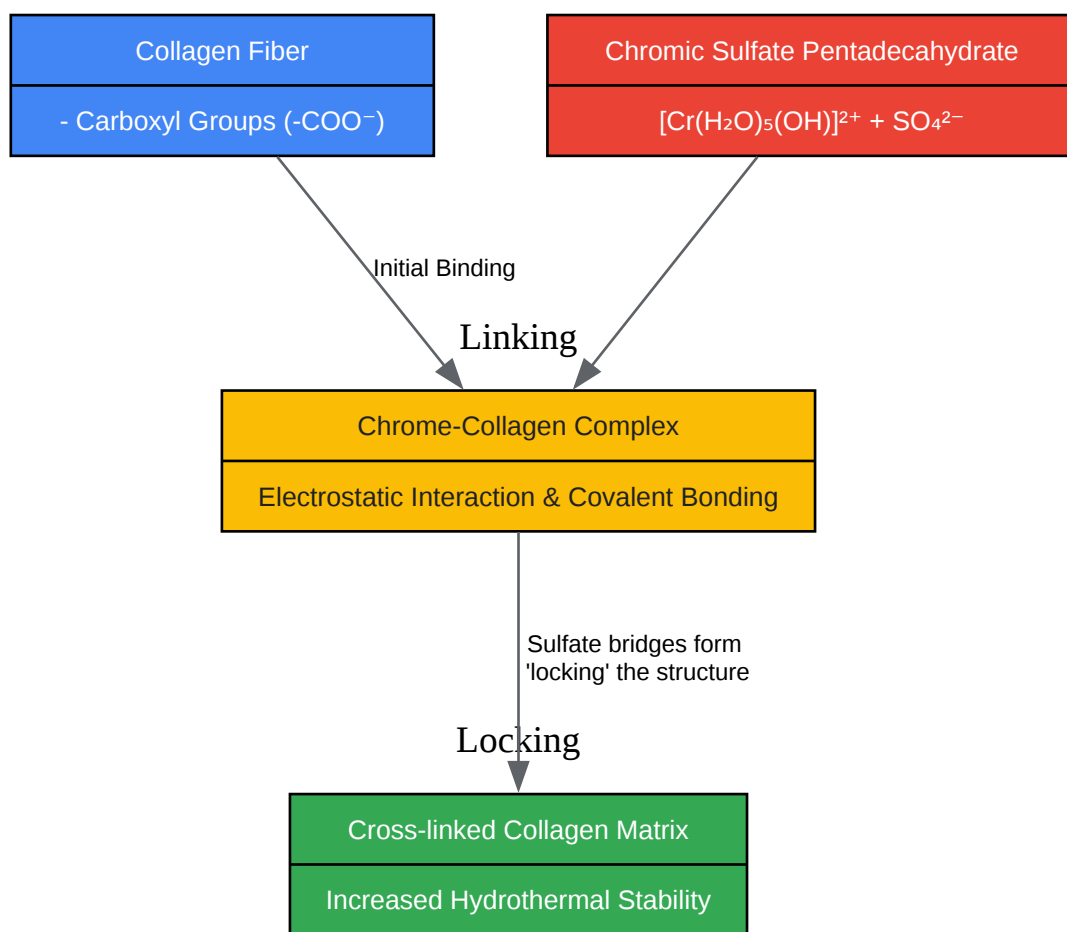
- Calculate the chrome uptake percentage using the following formula: Chrome Uptake (%) = $\frac{[(\text{Initial Cr} - \text{Final Cr in liquor}) / \text{Initial Cr}] \times 100}{}$

Mandatory Visualization



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Caption: Experimental workflow for chrome tanning of leather.



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Caption: The "Link Lock" mechanism of chrome tanning.

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